

Benzyl nicotinate chemical properties and structure

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Compound of Interest

Compound Name: Benzyl Nicotinate

Cat. No.: B1666781

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An In-depth Technical Guide to **Benzyl Nicotinate**: Chemical Properties and Structure

Introduction

Benzyl nicotinate (CAS No. 94-44-0) is an organic compound classified as a benzyl ester. It is formed from the formal condensation of the carboxyl group of nicotinic acid (niacin, vitamin B3) with benzyl alcohol.[1][2][3][4] This compound is utilized in various applications, notably in the pharmaceutical and cosmetic industries as a topical vasodilator and rubefacient, enhancing local blood circulation.[2][3][5] It also serves as a fragrance ingredient and a starting material in the synthesis of other organic compounds.[2] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols associated with **benzyl nicotinate**.

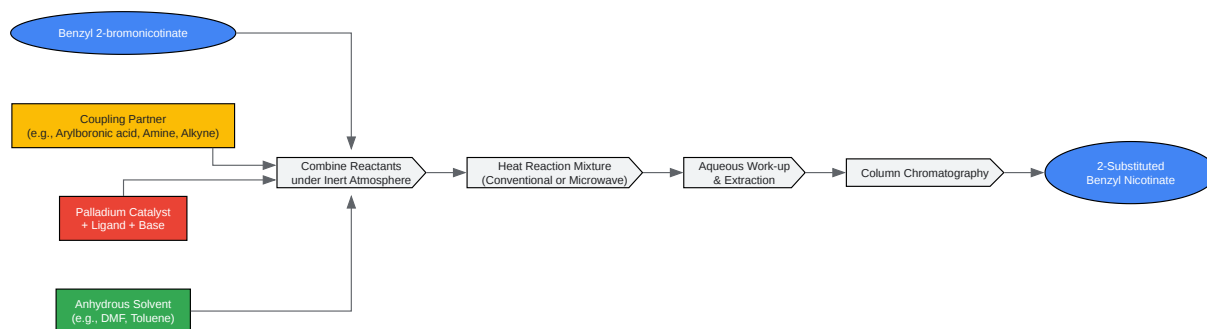
Chemical and Physical Properties

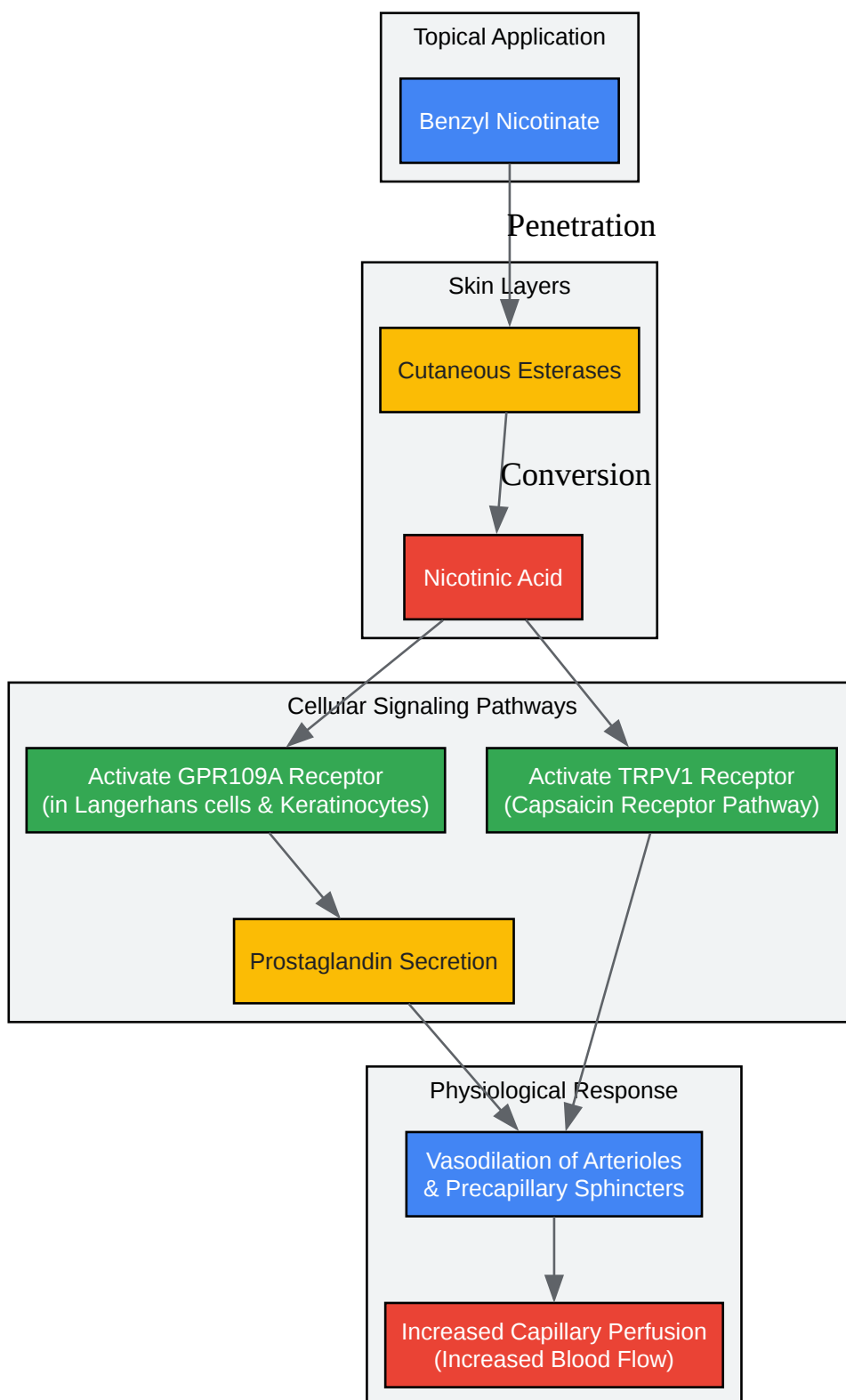
Benzyl nicotinate is typically a colorless to pale yellow liquid with a pleasant odor.[2][6] The key quantitative properties of **benzyl nicotinate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₁ NO ₂	[1][6]
Molecular Weight	213.23 g/mol	[1][4]
Exact Mass	213.078978594 Da	[1][4]
Melting Point	21-24 °C	[2][3][4]
Boiling Point	177-180 °C at 8 mmHg	[2][3]
Density	1.1165 g/cm ³	[2][4][7]
Refractive Index	1.570 (at 20 °C)	[2][3][7]
Flash Point	170 °C	[2][3]
pKa	3.16 ± 0.10 (Predicted)	[7]
XLogP3	2.4	[1][4]
Appearance	Colorless to pale yellow liquid	[2][6]
Solubility	Soluble in alcohols and acetone; limited solubility in water.	[6][8]

Chemical Structure

Benzyl nicotinate, with the IUPAC name benzyl pyridine-3-carboxylate, consists of a pyridine ring substituted at the 3-position with a carboxyl group that is esterified by a benzyl group.[1] The structure combines the aromatic pyridine moiety of nicotinic acid with the phenylmethyl group from benzyl alcohol.





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